

Application Notes and Protocols: Adsorption of Acid Violet 90 on Novel Materials

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Compound of Interest

Compound Name: Acid Violet 90

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These application notes provide a comprehensive overview and detailed protocols for the study of **Acid Violet 90** (AV90) adsorption onto various novel materials. The information is intended to guide researchers in setting up and conducting similar experiments for the removal of dyes from aqueous solutions.

Introduction

Acid Violet 90 is a synthetic dye widely used in industries such as textiles, paper, and leather. The release of effluents containing this dye into water bodies poses significant environmental and health concerns due to its complex aromatic structure and low biodegradability. Adsorption has emerged as a highly effective and versatile technology for dye removal due to its operational simplicity and the availability of a wide range of adsorbents.^{[1][2]} This document focuses on the use of novel, low-cost, and sustainable materials for the adsorption of **Acid Violet 90**.

Novel Adsorbent Materials for Acid Violet 90 Removal

A variety of novel materials have been investigated for their potential to remove **Acid Violet 90** from aqueous solutions. These often utilize agricultural waste or biopolymers, offering a cost-effective and environmentally friendly alternative to traditional adsorbents like activated carbon.

Examples of Novel Adsorbents:

- Peach Seed Shells (PSS): An agricultural byproduct that can be used with minimal processing (washing, drying, and grinding).[3]
- Guava Seed Powder (G-seed): Another lignocellulosic material rich in functional groups suitable for dye binding.[4]
- Chitosan/Nanoclay Composites: Beads made from chitosan, a biopolymer, and nanoclay, which have shown high adsorption capacities.[5][6]
- Chitosan/Halloysite/Boron Nitride Composites: Composite beads prepared by a simple dropping method.[7]
- Powdered Activated Carbon (PAC): While a conventional adsorbent, it is often used as a benchmark for comparison with novel materials.[4]

Data Presentation: Adsorption Parameters and Capacities

The following tables summarize quantitative data from various studies on the adsorption of **Acid Violet 90** and other dyes on different novel materials. This allows for a clear comparison of their performance under optimal conditions.

Table 1: Optimal Conditions for **Acid Violet 90** Adsorption

Adsorbent	Optimal pH	Adsorbent Dose (g/L)	Contact Time (min)	Temperature (°C)	Reference
Peach Seed Shells (PSS)	7.0	0.2	120	30	[3]
Guava Seed Powder (G-seed)	2.0	0.2	120	30	[4]
Powdered Activated Carbon (PAC)	2.0	0.2	120	30	[4]
Chitosan/Nano clay Beads	2.0	-	-	-	[5][6]

Table 2: Maximum Adsorption Capacities and Isotherm/Kinetic Models

Adsorbent	Dye	Max. Adsorption Capacity (q _m , mg/g)	Best Fit Isotherm Model	Best Fit Kinetic Model	Reference
Peach Seed Shells (PSS)	Acid Violet 90	94.92	Langmuir	Pseudo-second-order	[3]
Guava Seed Powder (G-seed)	Acid Violet 90	-	Freundlich	Pseudo-first-order	[4]
Powdered Activated Carbon (PAC)	Acid Violet 90	-	Freundlich	Pseudo-second-order	[4]
Chitosan Beads	Acid Violet 90	26.81	Langmuir	-	[6]
Chitosan/Nano clay Beads	Acid Violet 90	91.74	Langmuir	-	[6]
Activated Carbon (from Walnut Shells)	Reactive Blue 19	1227.17	Freundlich	-	[8]
Activated Carbon (from Walnut Shells)	Reactive Red 195	235.74	Freundlich	-	[8]

Experimental Protocols

The following are detailed methodologies for the key experiments involved in the adsorption studies of **Acid Violet 90**.

Preparation of Adsorbents

4.1.1. Peach Seed Shells (PSS)

- Collect peach seed shells locally.
- Wash the shells thoroughly with distilled water to remove any adhering impurities.
- Dry the washed shells in an oven at a specified temperature (e.g., 60-80°C) until a constant weight is achieved.
- Grind the dried shells into a fine powder using a mechanical grinder.
- Sieve the powder to obtain a uniform particle size.
- Store the prepared PSS powder in a desiccator for further use.[\[3\]](#)

4.1.2. Chitosan/Nanoclay Beads

- Prepare a chitosan solution by dissolving chitosan flakes in an acetic acid solution with constant stirring.
- Disperse nanoclay (e.g., montmorillonite) in distilled water and sonicate to ensure uniform dispersion.
- Add the nanoclay suspension to the chitosan solution and stir for several hours to obtain a homogeneous mixture.
- Extrude the resulting composite solution dropwise into a coagulation bath (e.g., NaOH solution) using a syringe.
- Allow the formed beads to harden in the coagulation bath.
- Collect the beads, wash them extensively with distilled water until the pH is neutral, and then dry them.[\[5\]](#)[\[6\]](#)

Characterization of Adsorbents

To understand the physical and chemical properties of the prepared adsorbents, the following characterization techniques are typically employed:

- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups on the adsorbent surface that are involved in the adsorption process.[3][4][9]
- Scanning Electron Microscopy (SEM): To observe the surface morphology and texture of the adsorbent.[3][4][9]
- Energy-Dispersive X-ray Spectroscopy (EDX): To determine the elemental composition of the adsorbent.[3][4]
- X-ray Diffraction (XRD): To analyze the crystalline or amorphous nature of the material.[3][4][9]
- Brunauer-Emmett-Teller (BET) Analysis: To measure the specific surface area, pore volume, and pore size distribution.[4][10]
- Point of Zero Charge (pHpzc): To determine the pH at which the surface of the adsorbent has a net neutral charge, which is crucial for understanding the electrostatic interactions with the dye molecules.[3]

Batch Adsorption Experiments

Batch experiments are conducted to evaluate the effects of various parameters on the adsorption of **Acid Violet 90**.

- Preparation of Dye Solution: Prepare a stock solution of **Acid Violet 90** (e.g., 1000 mg/L) by dissolving a known amount of the dye in deionized water. Prepare working solutions of desired concentrations by diluting the stock solution.[11]
- Adsorption Procedure:
 - In a series of flasks, add a fixed amount of the adsorbent to a known volume of the dye solution with a specific initial concentration.[11]
 - Adjust the initial pH of the solutions using 0.1 M HCl or 0.1 M NaOH.[11]
 - Place the flasks in a shaker and agitate at a constant speed and temperature for a predetermined period.

- After shaking, separate the adsorbent from the solution by filtration or centrifugation.[11]
- Analyze the remaining concentration of **Acid Violet 90** in the supernatant using a UV-Vis spectrophotometer at its maximum wavelength ($\lambda_{\text{max}} = 526 \text{ nm}$).[3]
- Parameter Studies: Systematically vary one parameter at a time while keeping others constant to study the effect of:
 - Initial pH: (e.g., 2-10)[11]
 - Adsorbent Dosage: (e.g., 0.1-1.0 g/L)[11]
 - Contact Time: (e.g., 5-180 minutes)[11]
 - Initial Dye Concentration: (e.g., 20-200 mg/L)[11]
 - Temperature: (e.g., 25-55°C)[11]
- Calculation of Adsorption Capacity: The amount of dye adsorbed per unit mass of the adsorbent at equilibrium (q_e , mg/g) is calculated using the following equation:

$$q_e = (C_0 - C_e) * V / W$$

Where:

- C_0 and C_e are the initial and equilibrium concentrations of the dye (mg/L), respectively.
- V is the volume of the dye solution (L).
- W is the mass of the adsorbent (g).[11]

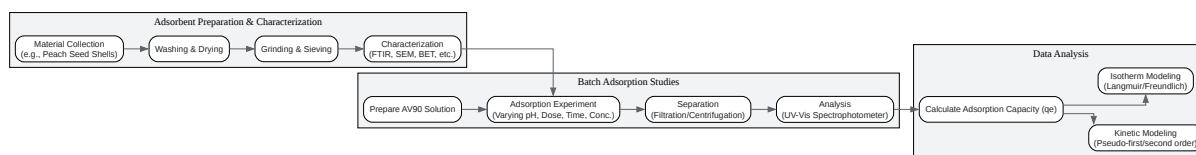
Kinetic and Isotherm Modeling

- Adsorption Kinetics: To understand the rate of adsorption, the experimental data is fitted to kinetic models such as the pseudo-first-order and pseudo-second-order models. The pseudo-second-order model often provides a better fit for dye adsorption, suggesting that the rate-limiting step may be chemisorption.[3][4][12]

- Adsorption Isotherms: To describe the equilibrium relationship between the adsorbate concentration in the solution and on the adsorbent surface, isotherm models like the Langmuir and Freundlich models are used. The Langmuir model assumes monolayer adsorption on a homogeneous surface, while the Freundlich model describes multilayer adsorption on a heterogeneous surface.[3][4][8]

Visualizations

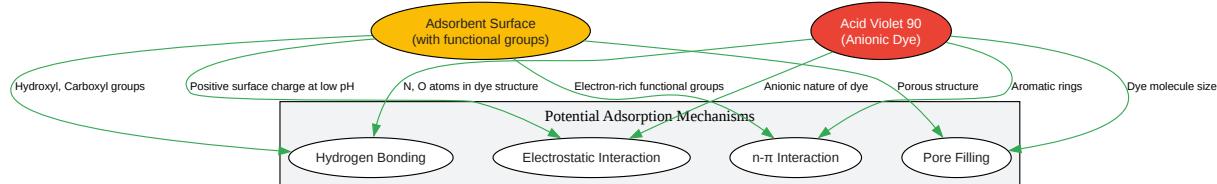
Experimental Workflow



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Caption: Experimental workflow for **Acid Violet 90** adsorption studies.

Adsorption Mechanism Relationship

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Caption: Potential mechanisms in the adsorption of **Acid Violet 90**.

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